

Personal protective equipment for handling 6-Bromo-1-hexene

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Compound of Interest

Compound Name: 6-Bromo-1-hexene

Cat. No.: B1265582

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Essential Safety and Handling Guide for 6-Bromo-1-hexene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **6-Bromo-1-hexene** (CAS No. 2695-47-8), ensuring the safety of laboratory personnel and the integrity of experimental workflows. Adherence to these procedures is critical due to the compound's hazardous properties.

I. Understanding the Hazards

6-Bromo-1-hexene is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][2][3][4][5] It may also cause respiratory irritation.[1][4][5][6][7][8] It is crucial to handle this chemical with care due to its potential toxicity and environmental concerns.[9]

II. Quantitative Data Summary

For quick reference, the following table summarizes the key physical and chemical properties of **6-Bromo-1-hexene**.

Property	Value
Molecular Formula	C ₆ H ₁₁ Br[3][9]
Molecular Weight	163.06 g/mol [3][10]
Appearance	Colorless to light yellow liquid[4][5][11]
Boiling Point	47-51 °C at 16 mmHg[10][11]
Density	1.22 g/mL at 25 °C[4][10][11]
Flash Point	54 °C (129.2 °F) - closed cup[4]
Refractive Index	n ₂₀ /D 1.465 (lit.)[10][11]

III. Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **6-Bromo-1-hexene**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. Must be approved under NIOSH (US) or EN 166 (EU) standards.[4]	To protect against splashes and vapors that can cause serious eye irritation.[1][2][3][4][5][6][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[4] Impervious clothing and flame-retardant antistatic protective clothing.[2][4]	To prevent skin contact which can cause irritation.[1][2][3][4][5][6][8]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator. Use if exposure limits are exceeded or irritation is experienced.[4][6]	To avoid inhalation of vapors which may cause respiratory irritation.[1][4][5][6][7][8]

IV. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **6-Bromo-1-hexene**.

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)[\[4\]](#)
 - Remove all potential ignition sources from the work area, as the substance is flammable.
[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)
 - Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[4\]](#)[\[12\]](#)
- Handling:
 - Ground and bond containers during transfer to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[12\]](#)
 - Employ non-sparking tools.[\[1\]](#)[\[4\]](#)[\[12\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
 - Prevent the inhalation of mist or vapor.[\[2\]](#)[\[4\]](#)
 - Keep the container tightly sealed when not in use.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[12\]](#)
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)
 - Decontaminate all equipment and the work area.
 - Contaminated clothing should be removed immediately and washed before reuse.[\[1\]](#)[\[4\]](#)[\[7\]](#)

V. Emergency and Disposal Plan

Emergency Procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[\[1\]](#)[\[4\]](#) If irritation persists, seek medical attention.[\[1\]](#)[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water.[\[1\]](#)[\[4\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult or if the person feels unwell, call a poison center or doctor.[\[1\]](#)[\[4\]](#)
- Spill: Evacuate the area and remove all ignition sources.[\[2\]](#)[\[4\]](#) Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for chemical waste.[\[4\]](#)[\[6\]](#) Do not allow the product to enter drains.[\[2\]](#)[\[4\]](#)

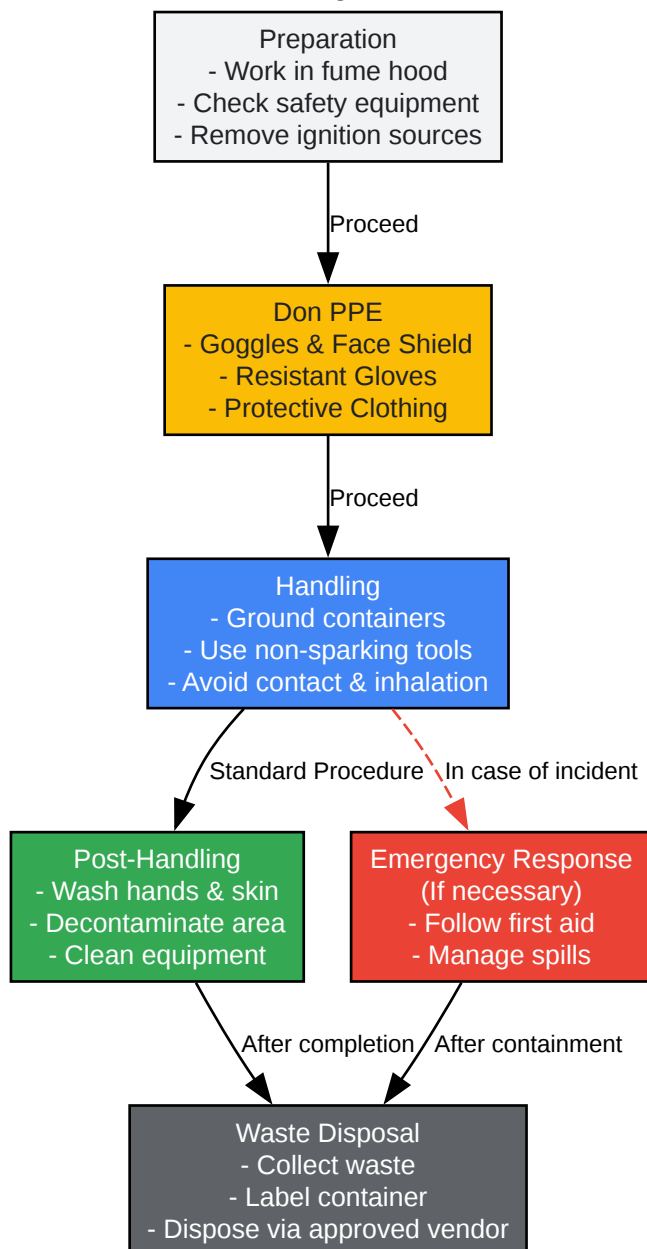
Disposal Plan:

- Dispose of **6-Bromo-1-hexene** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- The disposal must be handled by an approved waste disposal plant.[\[1\]](#)[\[2\]](#)

VI. Workflow Diagram

The following diagram illustrates the logical workflow for safely handling **6-Bromo-1-hexene**.

Workflow for Handling 6-Bromo-1-hexene



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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 6-Bromo-1-hexene | C₆H₁₁Br | CID 75906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. 6-Bromo-1-hexene(2695-47-8) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 7. 6-Bromo-1-hexene - Safety Data Sheet [chemicalbook.com]
- 8. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 9. CAS 2695-47-8: 6-Bromo-1-hexene | CymitQuimica [cymitquimica.com]
- 10. 6-溴-1-己烯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 11. 6-Bromo-1-hexene | 2695-47-8 [chemicalbook.com]
- 12. 6-Bromo-1-hexene | 2695-47-8 | TCI AMERICA [tcichemicals.com]
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